

Personal protective equipment for handling 3,4-Diethylhexane

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Compound of Interest

Compound Name: 3,4-Diethylhexane

Cat. No.: B099930

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Essential Safety and Handling Guide for 3,4-Diethylhexane

This guide provides immediate, essential safety and logistical information for handling **3,4-Diethylhexane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₂₂ [1][2]
Molecular Weight	142.28 g/mol [1]
Appearance	Colorless to Almost colorless clear liquid[3]
Boiling Point	Not explicitly available, but related compounds suggest it is a volatile liquid.
UN Number	UN3295[3]
Hazard Class	3 (Flammable Liquid)[3]
Packing Group	III[3]

Hazard Identification and Personal Protective Equipment (PPE)

3,4-Diethylhexane is classified as a flammable liquid and an aspiration hazard.^{[1][3][4]}

Adherence to strict safety protocols is mandatory to minimize risks.

GHS Hazard Statements:

- H226: Flammable liquid and vapor.^{[3][4]}
- H304: May be fatal if swallowed and enters airways.^{[3][4]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Chemical splash goggles are required. A face shield should be worn if there is a risk of splashing.[5]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation before use.[5]
Body Protection	Laboratory Coat	A flame-retardant lab coat is mandatory. Ensure it is buttoned and fits properly to cover as much skin as possible.[5][6]
Footwear	Closed-toe shoes	Shoes must cover the entire foot (closed toe and heel, no holes).[6]
Respiratory Protection	Not generally required with adequate ventilation	Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5] If engineering controls are not sufficient, a respirator may be required.[6]

Operational Plan: Handling 3,4-Diethylhexane

1. Preparation and Engineering Controls:

- Ventilation: All handling and dispensing of **3,4-Diethylhexane** must occur in a certified chemical fume hood.[5]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, hot surfaces, and sparks, from the handling area.[4][5]

- Equipment: Use spark-proof tools and explosion-proof electrical and ventilating equipment.
[3][4]
- Static Discharge: Ground and bond containers when transferring the liquid to prevent static discharge.[3][4]

2. Handling Procedure:

- Upon receipt, visually inspect the container for damage or leaks.
- Ensure the container is properly labeled.
- Keep the container tightly closed when not in use.[3][4]
- Avoid direct contact with skin and eyes, and inhalation of vapors.[5]
- After handling, wash hands thoroughly with soap and water.[5]

3. Spill Response:

- Minor Spill (in fume hood):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated hazardous waste container.
- Major Spill (outside fume hood):
 - Evacuate the laboratory immediately.
 - If flammable, turn off all ignition sources if safe to do so.
 - Close laboratory doors to contain vapors.
 - Contact the institution's emergency response team.

Disposal Plan

Proper disposal of **3,4-Diethylhexane** is crucial to ensure environmental safety and regulatory compliance.

1. Waste Collection:

- Collect all waste containing **3,4-Diethylhexane** in a dedicated, properly labeled hazardous waste container.[\[7\]](#)
- The container must be compatible with the chemical and have a tight-fitting lid.[\[7\]](#)
- Do not overfill waste containers; liquid waste containers should not be filled to more than 75% capacity.[\[8\]](#)

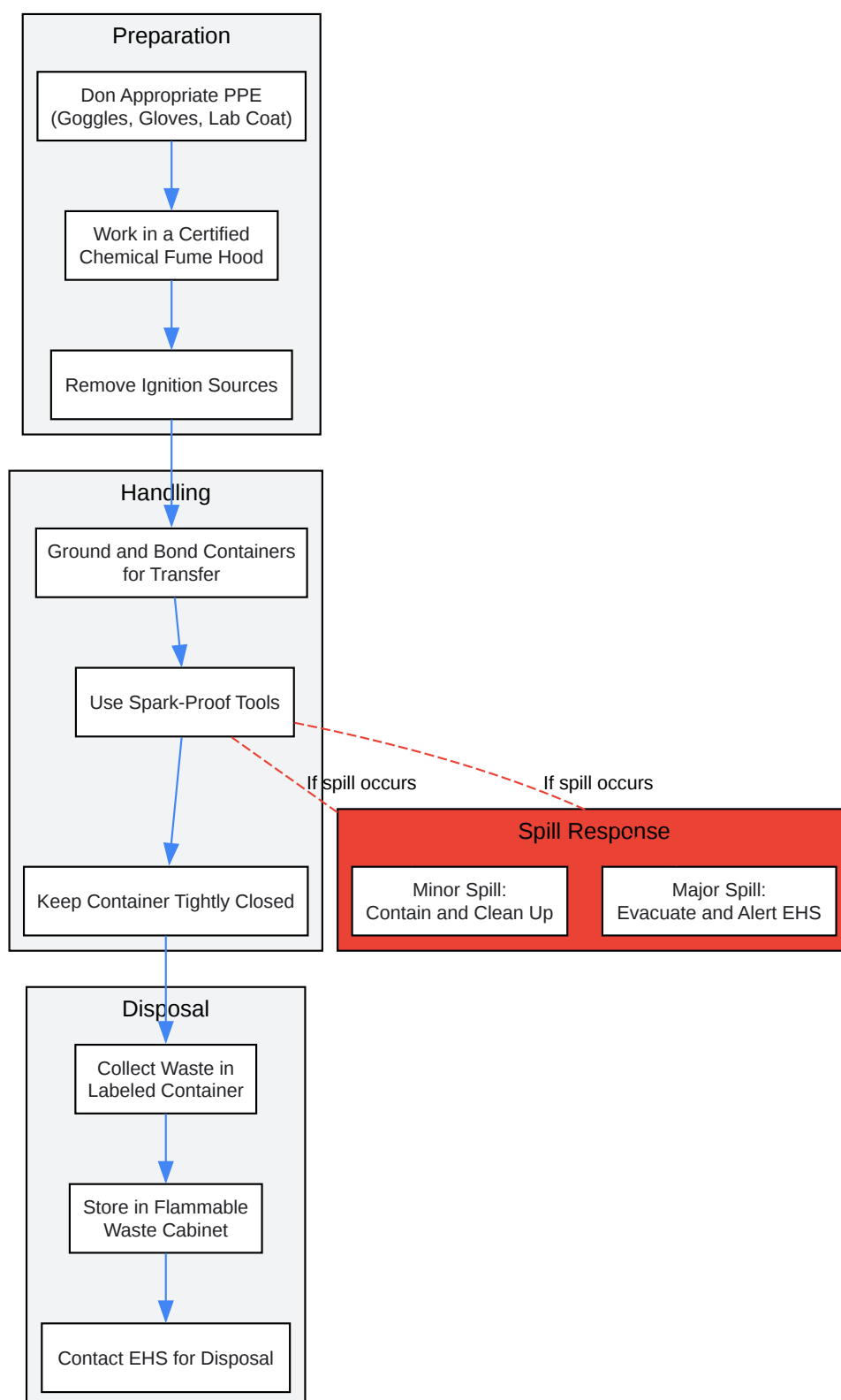
2. Waste Storage:

- Store waste containers in a cool, dry, and well-ventilated area, away from ignition sources.[\[3\]](#)
- Store in a designated flammable liquid storage cabinet and segregate from incompatible materials like oxidizing agents.[\[5\]](#)

3. Waste Disposal:

- Dispose of the contents and container in accordance with all applicable local, state, and federal regulations.[\[3\]](#)[\[4\]](#)
- Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[9\]](#)

Workflow for Handling 3,4-Diethylhexane



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Caption: Workflow for the safe handling and disposal of **3,4-Diethylhexane**.

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